

# UM-164 Target Protein Binding: A Technical Guide

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## Compound of Interest

Compound Name: UM-164

Cat. No.: B15610374

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## Introduction

**UM-164** is a potent, dual-specific small molecule inhibitor that has demonstrated significant anti-tumor activity in preclinical studies, particularly in triple-negative breast cancer (TNBC) and glioma.<sup>[1][2]</sup> Developed as a highly potent c-Src inhibitor, kinome-wide profiling has revealed that **UM-164** also effectively inhibits the p38 mitogen-activated protein kinase (MAPK) family.<sup>[1]</sup> This dual activity is thought to contribute to its superior efficacy compared to monospecific c-Src inhibitors.<sup>[1]</sup> This technical guide provides an in-depth overview of **UM-164**'s target protein binding, mechanism of action, and its effects on cellular signaling pathways, supported by quantitative data and detailed experimental protocols.

## Mechanism of Action: Targeting the Inactive Kinase Conformation

A key feature of **UM-164**'s mechanism of action is its ability to bind to the inactive "DFG-out" conformation of its target kinases.<sup>[1]</sup> In this conformation, the aspartate (D), phenylalanine (F), and glycine (G) motif, which is critical for kinase activity, is flipped from its active state position.

This binding mode is distinct from many other kinase inhibitors that target the active conformation. By stabilizing the inactive state, **UM-164** not only blocks the catalytic activity of the kinase but can also modulate its non-catalytic functions and cellular localization.[\[1\]](#)

## Target Protein Binding and Selectivity

**UM-164** is a highly potent inhibitor of c-Src, with a binding constant (Kd) of 2.7 nM.[\[3\]](#) Its dual specificity also extends to the p38 MAPK isoforms, p38 $\alpha$  and p38 $\beta$ .[\[3\]](#) While comprehensive kinome scan data is not publicly available in a structured format, studies indicate that the primary targets of **UM-164** are the Src and p38 kinase families.[\[1\]](#) Further research is needed to fully elucidate the complete selectivity profile of **UM-164** across the human kinome.

## Quantitative Data Presentation

**Table 1: Biochemical Binding Affinity of UM-164**

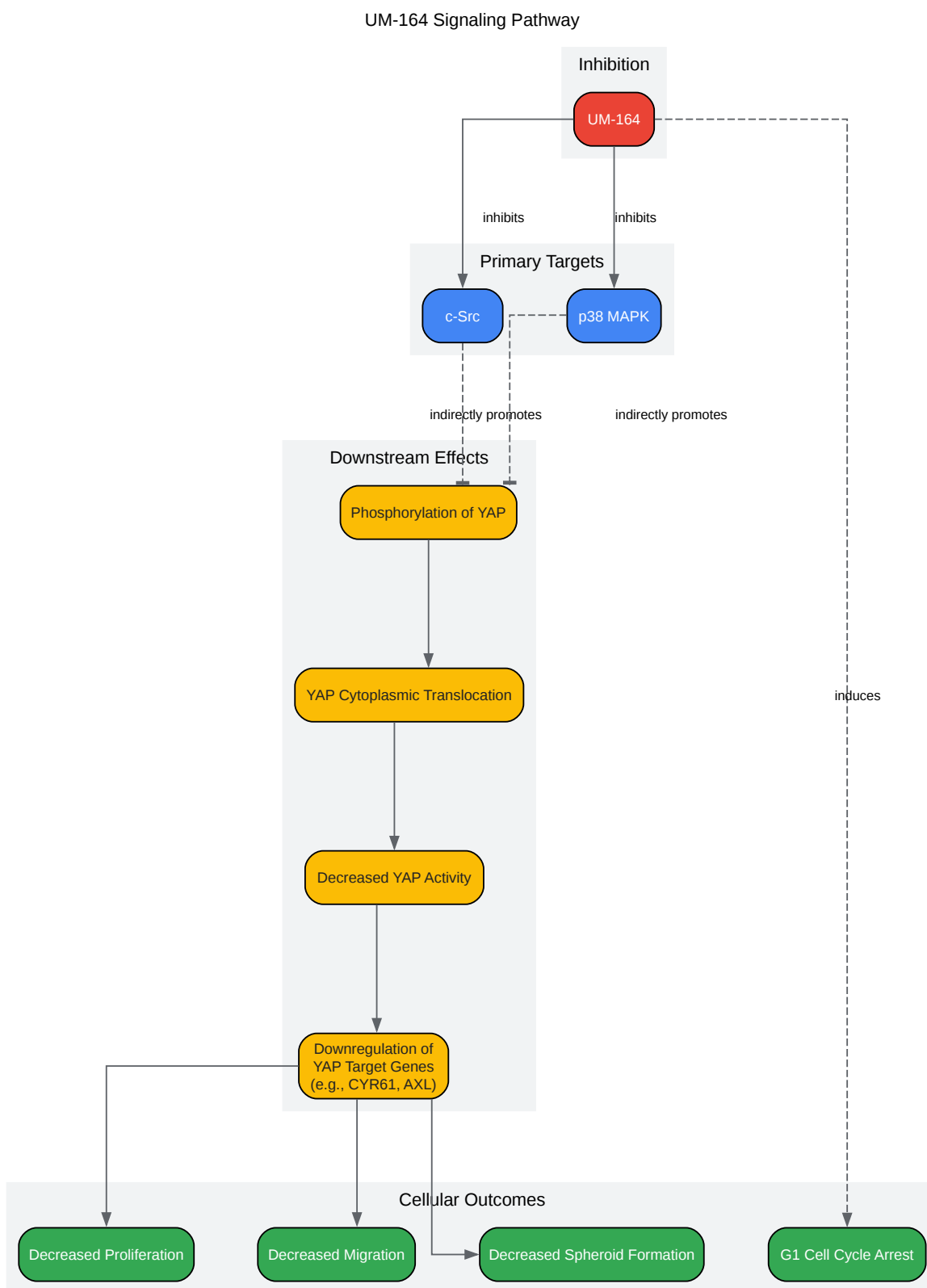
| Target Protein | Binding Constant (Kd) | Assay Method      | Reference           |
|----------------|-----------------------|-------------------|---------------------|
| c-Src          | 2.7 nM                | Biochemical Assay | <a href="#">[3]</a> |

**Table 2: In Vitro Cytotoxicity of UM-164 in Cancer Cell Lines**

| Cell Line                  | Cancer Type                   | IC50/GI50                          | Exposure Time       | Assay                     | Reference           |
|----------------------------|-------------------------------|------------------------------------|---------------------|---------------------------|---------------------|
| TNBC                       |                               |                                    |                     |                           |                     |
| MDA-MB-231                 | Triple-Negative Breast Cancer | ~50 nM (IC50, motility & invasion) | Not Specified       | Motility & Invasion Assay | <a href="#">[3]</a> |
| SUM 149                    | Triple-Negative Breast Cancer | ~50 nM (IC50, motility & invasion) | Not Specified       | Motility & Invasion Assay | <a href="#">[3]</a> |
| Average of TNBC cell lines | Triple-Negative Breast Cancer | 160 nM (Average GI50)              | Not Specified       | Proliferation Assay       | <a href="#">[3]</a> |
| Glioma                     |                               |                                    |                     |                           |                     |
| LN229                      | Glioma                        | 10.07 $\mu$ M                      | 24 h                | CCK8 Assay                | <a href="#">[4]</a> |
| 6.20 $\mu$ M               | 48 h                          | CCK8 Assay                         | <a href="#">[4]</a> |                           |                     |
| 3.81 $\mu$ M               | 72 h                          | CCK8 Assay                         | <a href="#">[4]</a> |                           |                     |
| SF539                      | Glioma                        | 3.75 $\mu$ M                       | 24 h                | CCK8 Assay                | <a href="#">[4]</a> |
| 2.68 $\mu$ M               | 48 h                          | CCK8 Assay                         | <a href="#">[4]</a> |                           |                     |
| 1.23 $\mu$ M               | 72 h                          | CCK8 Assay                         | <a href="#">[4]</a> |                           |                     |
| GBM1492 (primary)          | Glioblastoma                  | 10 $\mu$ M                         | 24 h                | CCK8 Assay                | <a href="#">[4]</a> |

## Signaling Pathways

The dual inhibition of c-Src and p38 MAPK by **UM-164** has significant downstream effects on key signaling pathways involved in cancer cell proliferation, survival, and migration. A notable pathway modulated by **UM-164** is the Hippo-YAP signaling pathway.[\[4\]](#)



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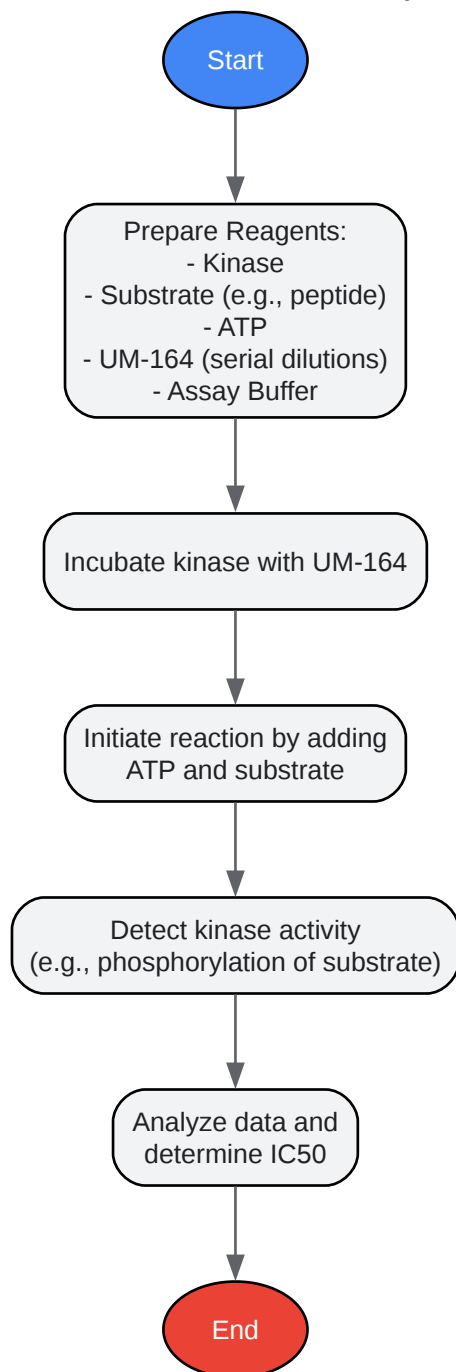
Caption: **UM-164** inhibits c-Src and p38 MAPK, leading to YAP phosphorylation and subsequent anti-proliferative effects.

## Experimental Protocols

### Biochemical Kinase Inhibition Assay (General Protocol)

This protocol provides a general framework for assessing the inhibitory activity of **UM-164** against a target kinase in a biochemical format.

## Biochemical Kinase Inhibition Assay Workflow



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Caption: Workflow for a typical biochemical kinase inhibition assay.

Methodology:

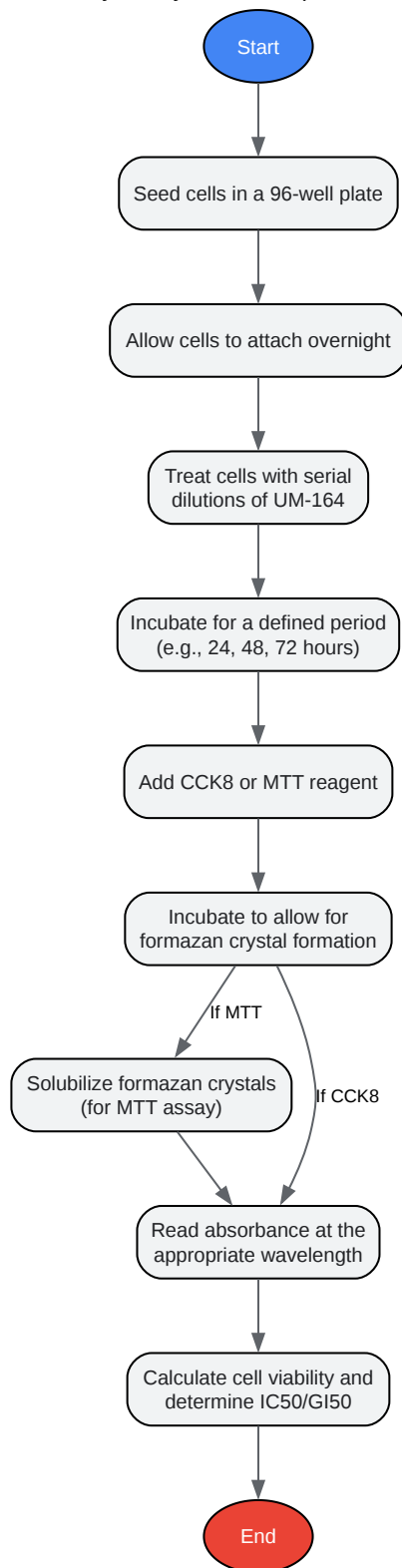
- Reagent Preparation:

- Prepare a stock solution of **UM-164** in a suitable solvent (e.g., DMSO).
- Perform serial dilutions of **UM-164** to obtain a range of concentrations for testing.
- Prepare solutions of the target kinase, a suitable substrate (e.g., a synthetic peptide), and ATP in an appropriate assay buffer.
- Incubation:
  - In a microplate, add the target kinase and the various dilutions of **UM-164**.
  - Incubate for a predetermined period (e.g., 15-30 minutes) at a specific temperature (e.g., room temperature or 30°C) to allow for inhibitor binding.
- Reaction Initiation:
  - Initiate the kinase reaction by adding a mixture of the substrate and ATP to each well.
- Detection:
  - After a set reaction time, stop the reaction and measure the extent of substrate phosphorylation. Detection methods can vary and include:
    - Radiometric assays: Using  $^{32}\text{P}$ -labeled ATP and measuring the incorporation of the radioactive phosphate into the substrate.
    - Fluorescence-based assays: Using fluorescently labeled substrates or antibodies to detect phosphorylation.
    - Luminescence-based assays: Measuring ATP consumption, which is inversely proportional to kinase inhibition.
- Data Analysis:
  - Plot the percentage of kinase inhibition against the logarithm of the **UM-164** concentration.
  - Fit the data to a dose-response curve to determine the IC<sub>50</sub> value, which is the concentration of the inhibitor required to reduce kinase activity by 50%.

## Cell Viability Assay (CCK8/MTT Assay)

This protocol outlines the steps for determining the cytotoxic effects of **UM-164** on cancer cell lines using a colorimetric assay such as CCK8 or MTT.

## Cell Viability Assay Workflow (CCK8/MTT)

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## References

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- 2. mdpi.com [mdpi.com]
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- To cite this document: BenchChem. [UM-164 Target Protein Binding: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15610374/docs#um-164-target-protein-binding-a-technical-guide]

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